

Synthesis Protocol for (5-Fluoro-2-methoxypyridin-3-yl)methanol

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Compound of Interest

Compound Name: (5-Fluoro-2-methoxypyridin-3-yl)methanol

Cat. No.: B591755

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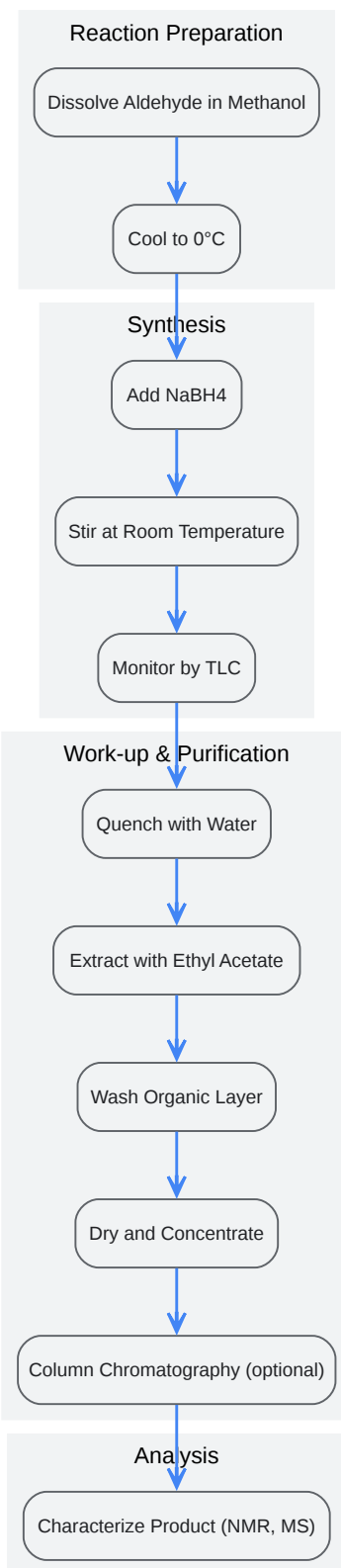
This document provides a detailed application note and protocol for the synthesis of **(5-Fluoro-2-methoxypyridin-3-yl)methanol**, a key intermediate in the development of various pharmaceutical compounds. The protocol outlines a robust and efficient method for the reduction of 5-Fluoro-2-methoxy-3-pyridinecarboxaldehyde.

Introduction

(5-Fluoro-2-methoxypyridin-3-yl)methanol is a functionalized pyridine derivative of significant interest in medicinal chemistry. Its structural motifs are present in a variety of biologically active molecules. The synthesis of this compound is a critical step in the discovery and development of new therapeutic agents. The protocol described herein focuses on the selective reduction of the corresponding aldehyde precursor using sodium borohydride, a mild and effective reducing agent.

Reaction Scheme

The synthesis proceeds via the reduction of the aldehyde functional group of 5-Fluoro-2-methoxy-3-pyridinecarboxaldehyde to a primary alcohol.

NaBH₄, Methanol5-Fluoro-2-methoxy-3-pyridinecarboxaldehyde $\xrightarrow{\text{Reduction}}$ (5-Fluoro-2-methoxypyridin-3-yl)methanol

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- To cite this document: BenchChem. [Synthesis Protocol for (5-Fluoro-2-methoxypyridin-3-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591755#synthesis-protocol-for-5-fluoro-2-methoxypyridin-3-yl-methanol]

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